

An In-depth Technical Guide to the Stereoisomers and Chirality of L-Threonine

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Compound of Interest

Compound Name: *L-Threonine*

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Abstract

L-Threonine, an essential proteinogenic amino acid, possesses a unique structural feature of two chiral centers, giving rise to four distinct stereoisomers. This technical guide provides a comprehensive exploration of the stereochemistry of **L-Threonine**, detailing the properties and characteristics of its enantiomeric and diastereomeric forms. The document summarizes key physicochemical data, outlines detailed experimental protocols for stereoisomer separation and analysis, and presents visual representations of the stereoisomeric relationships and analytical workflows. This guide is intended to serve as a valuable resource for professionals in research, chemical sciences, and drug development who require a deep understanding of **L-Threonine's** chirality and its implications.

Introduction to the Chirality of Threonine

Threonine (2-amino-3-hydroxybutanoic acid) is one of the two proteinogenic amino acids, along with isoleucine, that has two stereogenic centers.[1] These chiral centers are located at the α -carbon (C2) and the β -carbon (C3).[2][3] The presence of two chiral centers means that threonine can exist as $2^2 = 4$ possible stereoisomers.[4][5] These stereoisomers have distinct spatial arrangements of their atoms and, consequently, can exhibit different biological activities and physicochemical properties.[6]

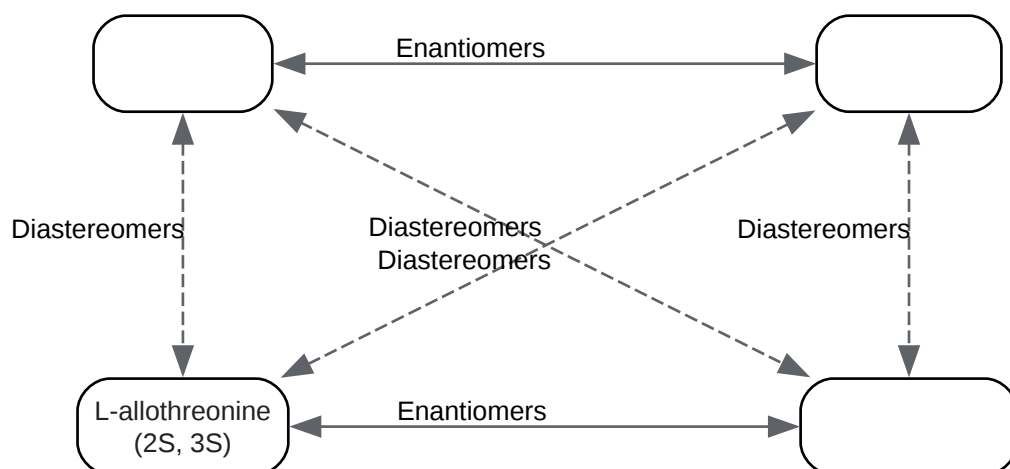
The four stereoisomers of threonine are classified into two pairs of enantiomers and two pairs of diastereomers.[2] The naturally occurring and most common form is **L-Threonine**, which has the (2S, 3R) configuration.[7][8] Its enantiomer is D-Threonine with the (2R, 3S) configuration. The other pair of enantiomers are L-allothreonine (2S, 3S) and D-allothreonine (2R, 3R).[1][2] **L-Threonine** and L-allothreonine are diastereomers, as are **L-Threonine** and D-allothreonine.[2][8] While **L-Threonine** is essential for human nutrition and is incorporated into proteins, its other stereoisomers are rare in nature.[4]

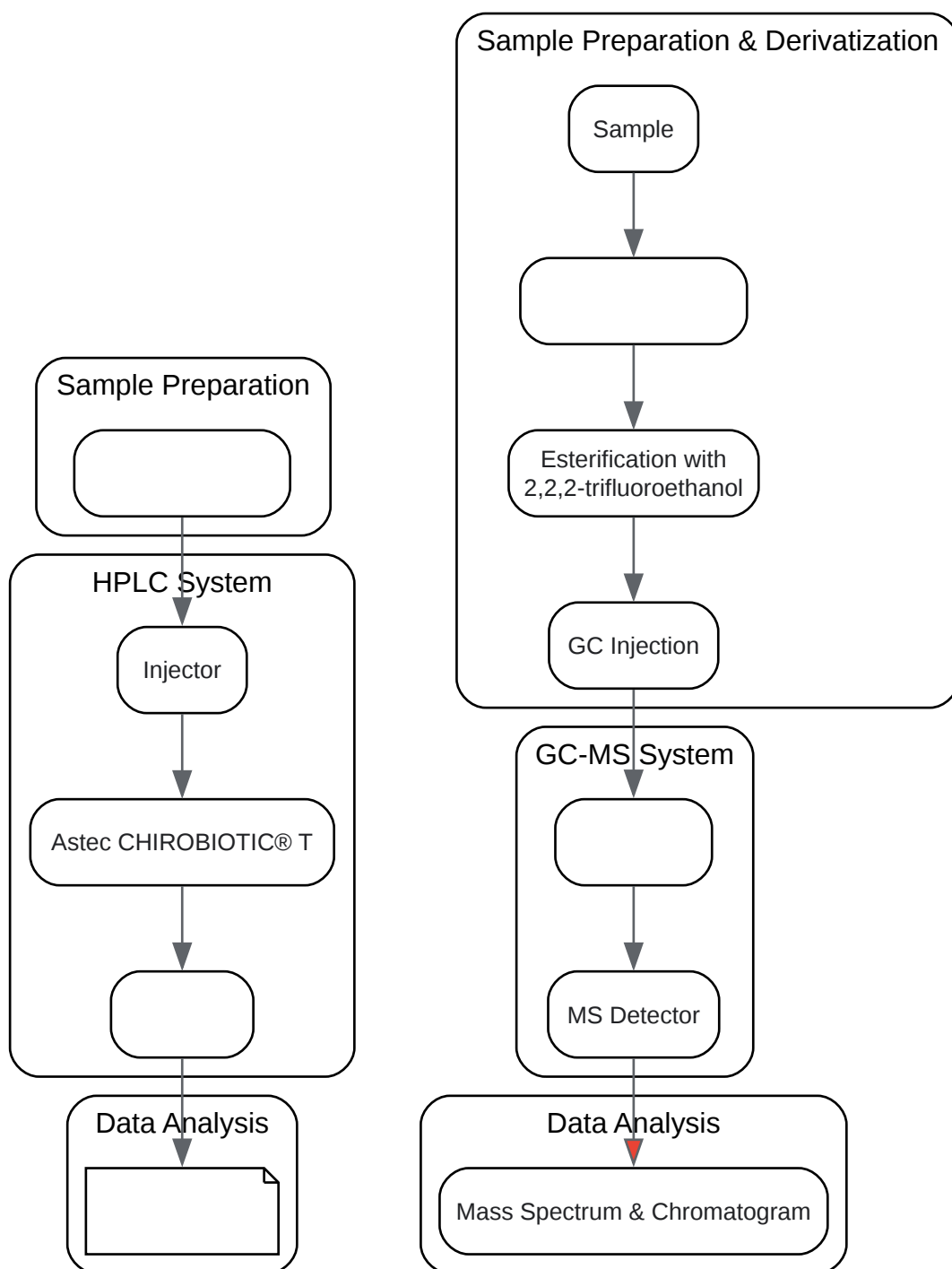
The Four Stereoisomers of Threonine

The four stereoisomers of threonine are:

- **L-Threonine** (2S, 3R): The naturally occurring, proteinogenic stereoisomer essential for human nutrition.[2][7]
- D-Threonine (2R, 3S): The enantiomer of **L-Threonine**. [2]
- L-allothreonine (2S, 3S): A diastereomer of **L-Threonine**. [2]
- D-allothreonine (2R, 3R): The enantiomer of L-allothreonine and a diastereomer of **L-Threonine**. [1][2]

The relationship between these stereoisomers can be visualized as follows:





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